

# yttrium doped NiO vs pure NiO dielectric properties

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Nickel;yttrium

CAS No.: 12333-67-4

Cat. No.: S1778220

Get Quote

## Dielectric Properties of NiO and Doping Effects

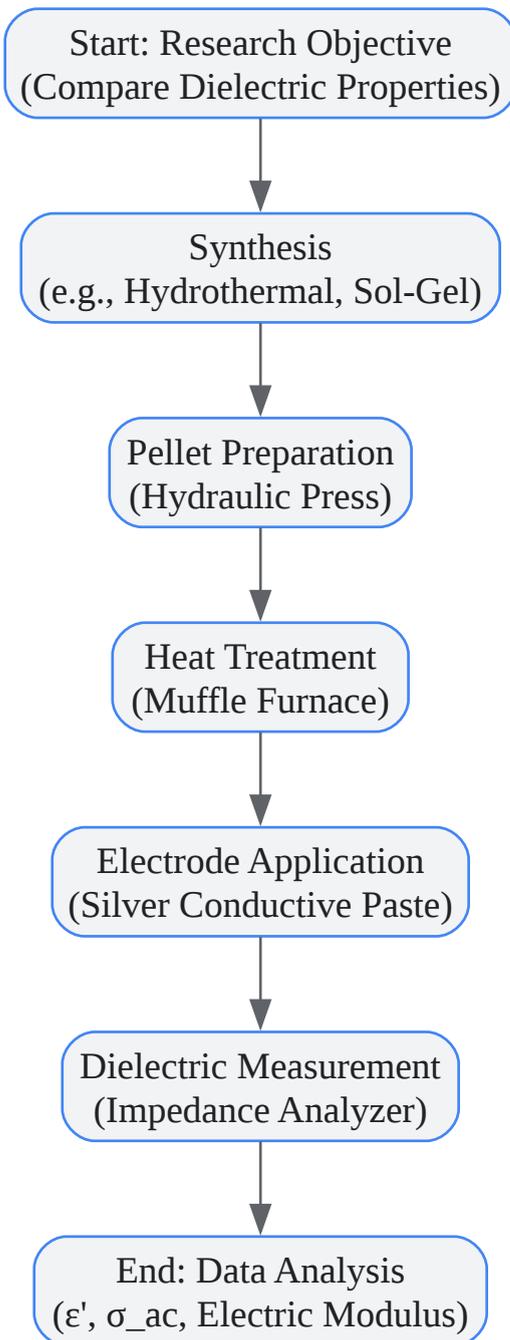
While data on yttrium-doped NiO is lacking, other studies show that doping NiO with different elements can significantly alter its dielectric properties. The table below summarizes key dielectric data for pure and doped NiO from recent research.

Material	Synthesis Method	Dielectric Constant ( $\epsilon'$ ) at $10^6$ Hz	Key Findings on Doping Effect
Pure NiO	Hydrothermal [1]	N/A	Dielectric constant decreases with increasing frequency. AC conductivity increases with frequency [1].
BaO-doped NiO	Co-precipitation [2]	232 (vs. 28 for pure NiO)	Significant improvement attributed to increased interfacial polarization and improved charge carrier mobility [2].
(Mn, Co)-doped NiO	Composite Hydroxide Method [3]	N/A	High dielectric constant at low frequencies; behavior consistent with Koop's theory and space charge effects [3].

The general effect of yttrium doping on related metal oxides involves introducing **lattice strain** due to the larger ionic radius of  $Y^{3+}$ , which can expand the crystal lattice [4]. This strain often leads to an increase in **oxygen vacancy concentration** as a charge compensation mechanism [5] [4]. Both lattice distortion and oxygen vacancies can enhance **space charge polarization**, a major factor in increasing the dielectric constant at low frequencies.

## Experimental Methodology for Dielectric Analysis

For context, here is a typical experimental workflow for synthesizing and evaluating the dielectric properties of doped metal oxides, based on the protocols found in the search results.



[Click to download full resolution via product page](#)

This standard methodology ensures consistent and comparable results [1] [2]. The key steps involve:

- **Synthesis:** Methods like **hydrothermal synthesis** are favored for producing uniformly sized and shaped nanoparticles under controlled conditions [1].
- **Pelletizing and Heating:** The synthesized powder is pressed into pellets and heated to make them more compact [1].

- **Electrode Application:** Conductive silver paste is applied to the pellet surfaces and heated to ensure good electrical contact for measurement [1].
- **Dielectric Characterization:** Properties are measured as a function of frequency and temperature using an impedance analyzer. Key parameters include the complex dielectric constant ( $\epsilon'$ ), AC conductivity ( $\sigma_{ac}$ ), and electric modulus [1].

## Suggestions for Further Research

To find the specific comparison you are looking for, I suggest:

- **Consulting specialized databases:** Conduct a thorough search in scholarly databases like IEEE Xplore, Scopus, or Web of Science using targeted keywords such as "Y-doped NiO dielectric," "yttrium nickel oxide," or "NiYO dielectric properties."
- **Reviewing broader literature:** Look for review articles on "rare-earth doped nickel oxide" to see if yttrium is covered among other dopants.
- **Exploring related material systems:** As shown in the search results, studies on yttrium doping in **cobalt ferrites** [5] and **NiMo-MoO<sub>2</sub> heterostructures** [4] are available and confirm its impactful role on material properties.

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Synthesis, characterization and dielectric evaluation of... properties [link.springer.com]
2. and Electrochemical Dielectric of BaO-Doped Properties ... | CoLab NiO [colab.ws]
3. Tuning dielectric in metal- properties nanoparticles doped NiO [systems.enpress-publisher.com]
4. - Yttrium NiMo-MoO<sub>2</sub> heterostructure... | Nature Communications doped [nature.com]
5. (PDF) Enhanced dielectric permittivity on yttrium cobalt ferrite... doped [academia.edu]

To cite this document: Smolecule. [yttrium doped NiO vs pure NiO dielectric properties]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1778220#yttrium-doped>]

nio-vs-pure-nio-dielectric-properties]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

#### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** info@smolecule.com  
**Web:** www.smolecule.com